

Molecular weight and formula of Methyl 4'-(bromomethyl)biphenyl-2-carboxylate

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Compound of Interest

Compound Name: Methyl 2-[4-(bromomethyl)phenyl]benzoate

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An In-depth Technical Guide to Methyl 4'-(bromomethyl)biphenyl-2-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Methyl 4'-(bromomethyl)biphenyl-2-carboxylate, a key intermediate in the synthesis of pharmaceuticals, notably the antihypertensive drug Telmisartan.^{[1][2][3][4]} This document outlines its chemical properties, synthesis protocols, and its role in drug development.

Chemical and Physical Properties

Methyl 4'-(bromomethyl)biphenyl-2-carboxylate is a white to off-white solid.^{[5][6]} Its fundamental properties are summarized in the table below, providing a quick reference for laboratory and research applications.

Property	Value	Source
Molecular Formula	C15H13BrO2	[7][8]
Molecular Weight	305.17 g/mol	[7][8][9]
CAS Number	114772-38-2	[5][7]
Appearance	White to Off-White Solid	[5][6]
Melting Point	48-50 °C	[5]
Boiling Point	412.8±38.0 °C at 760 mmHg	[4]
Density	1.4±0.1 g/cm ³	[4]
Flash Point	203.5±26.8 °C	[4]
IUPAC Name	methyl 2-[4-(bromomethyl)phenyl]benzoate	[7]

Experimental Protocols: Synthesis

The synthesis of Methyl 4'-(bromomethyl)biphenyl-2-carboxylate is a critical step in the production of sartans, a class of angiotensin II receptor antagonists.[2][6] Several synthetic routes have been reported, with the following being a commonly cited method involving the bromination of a precursor.

Method 1: Bromination of Methyl 4'-methylbiphenyl-2-carboxylate

This procedure details the radical bromination of the methyl group on the biphenyl structure.

- Reactants:
 - Methyl 4'-methylbiphenyl-2-carboxylate
 - N-Bromosuccinimide (NBS)
 - Azo(bisisobutyronitrile) (AIBN) - Radical initiator
 - Carbon tetrachloride (CCl₄) - Solvent

- Procedure:
 - A solution of Methyl 4'-methylbiphenyl-2-carboxylate (9.3 g) is prepared in carbon tetrachloride (300 ml).[\[10\]](#)
 - N-Bromosuccinimide (8.1 g) and a catalytic amount of azo(bisisobutyronitrile) (130 mg) are added to the solution.[\[10\]](#)
 - The reaction mixture is heated to reflux and maintained for 4 hours.[\[10\]](#)
 - After the reaction is complete, the mixture is cooled to room temperature.[\[10\]](#)
 - Any insoluble material (succinimide) is removed by filtration.[\[10\]](#)
 - The filtrate is concentrated under reduced pressure to yield the crude product.[\[10\]](#)
 - Purification is achieved by flash chromatography using a mixture of ethyl acetate and hexane (1:9 v/v) as the eluent.[\[10\]](#)
 - The final product is obtained as a solid (10.9 g) with a melting point of 48-50 °C.[\[10\]](#)

Method 2: Synthesis from 2-Cyano-4'-bromomethylbiphenyl

An alternative patented method involves the hydrolysis and esterification of a cyanobiphenyl derivative.

- Reactants:
 - 2-Cyano-4'-bromomethylbiphenyl
 - Methanol
 - Water
 - Catalyst (e.g., concentrated sulfuric acid or methanesulfonic acid)[\[11\]](#)
- Procedure:

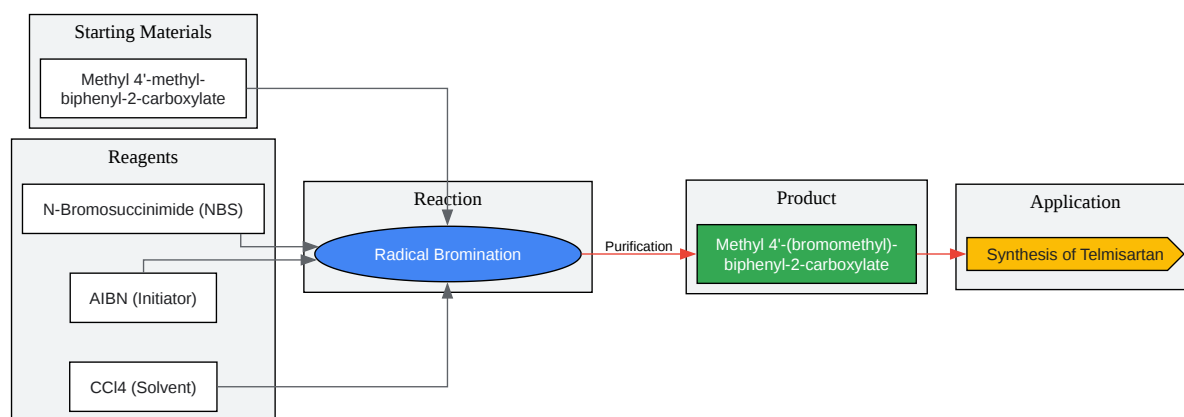
- 2-Cyano-4'-bromomethylbiphenyl (27.2 g) is placed in a high-pressure reactor with methanol (108.8 g) and water (5.4 g).[1]
- An industrial-grade concentrated sulfuric acid (21.7 g) is added as a catalyst.[1]
- The reactor is purged with nitrogen three times.[1]
- The temperature is raised to 155 °C, and the pressure increases to 1.75 MPa.[1]
- The reaction is maintained under these conditions for 6 hours, with progress monitored by HPLC.[1]
- The reaction is stopped when the purity of the starting material is less than 1.0%. The mixture is then cooled to 10 °C.[1]
- The pH is adjusted to 7.0 using a 30% sodium hydroxide solution.[1]
- The solvent is removed by distillation under reduced pressure.[1]
- The product is dissolved in dichloromethane (250 ml), and inorganic salts are filtered off. [1]
- The dichloromethane is removed to yield the crude product, which is then purified by recrystallization.[11]

Role in Drug Development

Methyl 4'-(bromomethyl)biphenyl-2-carboxylate is a pivotal intermediate in the synthesis of Telmisartan.[1][3] Telmisartan is a potent and selective angiotensin II receptor antagonist used for the treatment of hypertension.[1][2] The bromomethyl group of the intermediate is highly reactive and allows for the subsequent alkylation of the benzimidazole moiety in the Telmisartan synthesis pathway.

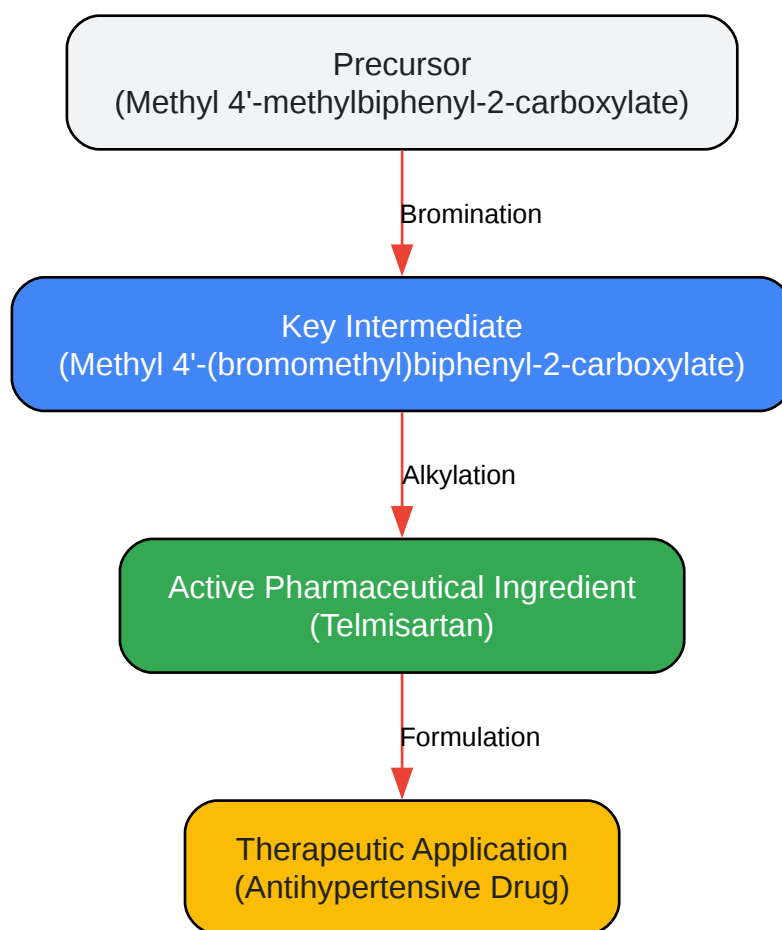
Visualizations

The following diagrams illustrate the synthesis workflow and the role of Methyl 4'-(bromomethyl)biphenyl-2-carboxylate as a key intermediate.



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Caption: Synthesis workflow for Methyl 4'-(bromomethyl)biphenyl-2-carboxylate.



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References

- 1. guidechem.com [guidechem.com]
- 2. nbinno.com [nbinno.com]
- 3. cphi-online.com [cphi-online.com]
- 4. innospk.com [innospk.com]
- 5. atompharma.co.in [atompharma.co.in]

- 6. Methyl 4'-bromomethyl Biphenyl-2-carboxylate CAS 114772-38-2 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
- 7. Methyl 4'-(Bromomethyl)biphenyl-2-carboxylate [lgcstandards.com]
- 8. Methyl 4'-(bromomethyl)biphenyl-2-carboxylate | C₁₅H₁₃BrO₂ | CID 11012181 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Methyl 4-(bromomethyl)(1,1'-biphenyl)-2-carboxylate | C₁₅H₁₃BrO₂ | CID 19595328 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. prepchem.com [prepchem.com]
- 11. CN103382154B - Synthetic method of methyl 4'-bromomethylbiphenyl-2-carboxylate - Google Patents [patents.google.com]
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